

Application Notes and Protocols for GB1107: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GB1107

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of stock solutions of **GB1107**, a potent and selective inhibitor of Galectin-3 (Gal-3). Additionally, this guide outlines key signaling pathways affected by **GB1107**, offering a crucial resource for researchers in oncology, fibrosis, and inflammation.

Introduction to GB1107

GB1107 is an orally active small molecule inhibitor of Galectin-3, a protein implicated in a variety of pathological processes, including cancer progression, fibrosis, and inflammation.[1][2] With a high affinity for human Galectin-3 (Kd of 37 nM), **GB1107** has been shown to reduce tumor growth and metastasis in preclinical models.[1][3] Its mechanism of action involves the modulation of key signaling pathways, leading to increased anti-tumor immune responses and inhibition of fibrotic processes.[2][3]

Data Presentation: Solubility and Storage

Proper preparation and storage of **GB1107** are critical for maintaining its stability and ensuring reproducible experimental results. The following tables summarize the solubility of **GB1107** in various solvents and the recommended storage conditions.

Table 1: Solubility of **GB1107**

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL (95.73 mM)	Requires sonication for complete dissolution. It is recommended to use newly opened, anhydrous DMSO as it is hygroscopic.[1]
Ethanol	100 mg/mL	
Water	Insoluble	
In Vivo Formulations		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.79 mM)	Results in a clear solution.[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.79 mM)	Results in a clear solution.[1]
1% Polyethylene glycol, 0.5% Hydroxypropyl methyl cellulose (HPMC)	1 mg/mL	Used for in vivo studies.[3]

Table 2: Storage Conditions for **GB1107**

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Store in a dry, dark place. [4] [5]
0-4°C	Short term (days to weeks)		
In Solvent (e.g., DMSO)	-80°C	Up to 2 years	Aliquot to avoid repeated freeze-thaw cycles. Stored under nitrogen. [1]
-20°C	Up to 1 year	Stored under nitrogen. [1]	

Experimental Protocols

Protocol 1: Preparation of a 50 mg/mL GB1107 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **GB1107** for in vitro use.

Materials:

- **GB1107** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (water bath)

Procedure:

- Weigh the desired amount of **GB1107** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 50 mg/mL solution, weigh 50 mg of **GB1107**.
- Add the appropriate volume of anhydrous DMSO to the tube. For a 50 mg/mL solution, add 1 mL of DMSO.
- Vortex the tube vigorously for 1-2 minutes to initially mix the compound.
- Place the tube in a sonicator water bath and sonicate until the solution is clear and all solid has dissolved.^[1] This may take several minutes.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).^[1]

Protocol 2: Preparation of **GB1107** Formulation for In Vivo Oral Administration

This protocol details the preparation of a **GB1107** formulation suitable for oral gavage in animal models, based on a commonly used vehicle.^[1]

Materials:

- **GB1107** solid powder
- Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (sterile)
- Sterile conical tubes
- Vortex mixer

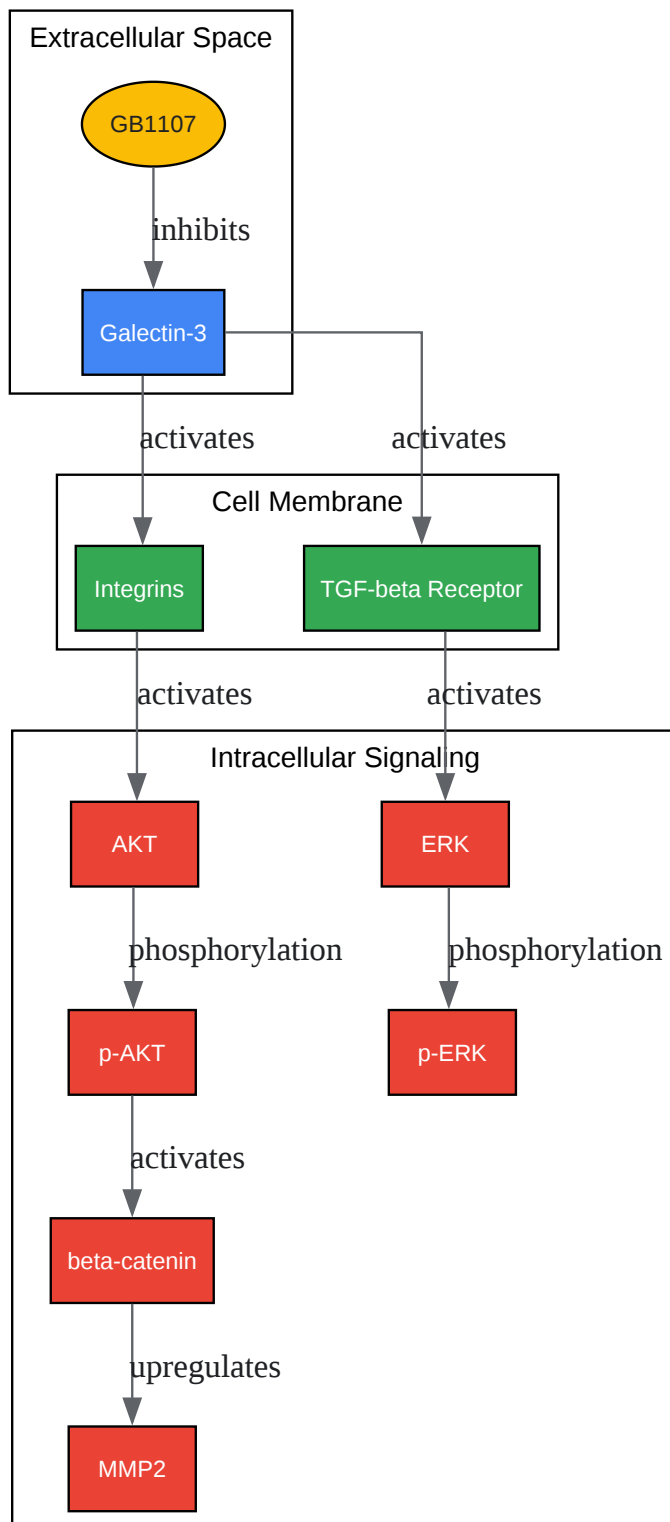
Procedure:

- Prepare a stock solution of **GB1107** in DMSO (e.g., 25 mg/mL) as described in Protocol 1.
- In a sterile conical tube, add the required volume of the **GB1107** DMSO stock solution. For example, to prepare 1 mL of a 2.5 mg/mL final solution, add 100 µL of the 25 mg/mL DMSO stock.
- Add 400 µL of PEG300 to the tube and mix thoroughly by vortexing.
- Add 50 µL of Tween-80 and vortex again until the solution is homogeneous.
- Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Vortex the final solution extensively to ensure it is well-mixed and clear.^[1]
- This formulation should be prepared fresh before each use.

Visualizations: Signaling Pathways and Experimental Workflow

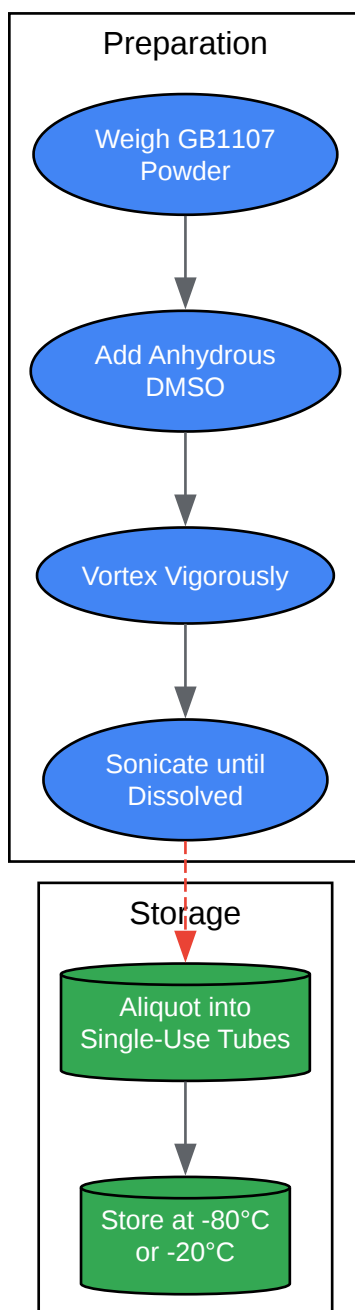
The following diagrams illustrate the mechanism of action of **GB1107** and the workflow for preparing a stock solution.

GB1107 Signaling Pathway

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Caption: **GB1107** inhibits Galectin-3, leading to downstream effects on AKT and ERK signaling pathways.

GB1107 Stock Solution Preparation Workflow



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Caption: Workflow for the preparation and storage of a **GB1107** stock solution in DMSO.

Concluding Remarks

The protocols and data presented in these application notes are intended to serve as a comprehensive guide for the effective use of **GB1107** in research settings. Adherence to these guidelines for stock solution preparation and storage is paramount for obtaining reliable and reproducible results. The provided diagrams offer a visual representation of the compound's mechanism of action and a practical workflow for its preparation, further aiding researchers in their experimental design.

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